

# Essential Safety and Operational Guidance for Handling TSPC

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Compound of Interest		
Compound Name:	TSPC	
Cat. No.:	B11832467	Get Quote

This document provides comprehensive safety protocols and logistical information for the handling and disposal of **TSPC** (3-(2-thienylsulfonyl)-2-pyrazinecarbonitrile). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

### **Compound Information**

**TSPC** is identified as an inhibitor of the gibberellin receptor GID1[1]. While the Safety Data Sheet (SDS) indicates that **TSPC** is not classified as a hazardous substance under the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is essential to minimize any potential risks[2].

Identifier	Value
Chemical Name	3-(2-thienylsulfonyl)-2-pyrazinecarbonitrile[1]
Synonym	TSPC
CAS Number	882286-32-0[1][2]
Molecular Formula	C <sub>9</sub> H <sub>5</sub> N <sub>3</sub> O <sub>2</sub> S <sub>2</sub> [1]
Molecular Weight	251.3[1]

## **Personal Protective Equipment (PPE)**



Although the substance is not classified as hazardous, the use of appropriate personal protective equipment is a fundamental laboratory practice to ensure safety.

Protection Type	Recommended PPE	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from potential splashes of solutions containing TSPC[3][4].
Hand Protection	Chemically resistant gloves (e.g., nitrile).	To prevent direct skin contact with the compound[3]. Gloves should be inspected before use and replaced if degraded[3].
Body Protection	A standard laboratory coat.	To protect skin and clothing from accidental spills[3].
Respiratory Protection	Not generally required under normal handling conditions with adequate ventilation.	If aerosols or dust are generated, a respirator may be necessary.

## **Handling and Storage Procedures**

Proper handling and storage are crucial for maintaining the integrity of **TSPC** and ensuring a safe laboratory environment.

#### Handling:

- Work in a well-ventilated area to avoid the accumulation of any potential vapors or dust.
- Avoid direct contact with skin and eyes.
- · Prevent the formation of dust and aerosols.
- · Wash hands thoroughly after handling.

#### Storage:



- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

### **Accidental Release and First Aid Measures**

In the event of an accidental release or exposure, the following steps should be taken immediately.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If any symptoms of respiratory distress occur, seek medical attention.
Skin Contact	While the product is not generally considered a skin irritant, it is good practice to wash the affected area with soap and water[5].
Eye Contact	Rinse the eyes cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so. Continue rinsing. If irritation persists, seek medical advice.
Ingestion	If swallowed and symptoms persist, consult a doctor.

Accidental Release: For a small spill, mechanically pick up the solid material and place it into a suitable container for disposal. Ensure the area is cleaned thoroughly. Do not allow the substance to enter sewers or surface water[2].

### **Disposal Plan**

All chemical waste must be disposed of in accordance with local, regional, and national regulations.

• Unused **TSPC**: Dispose of as hazardous chemical waste through an approved waste disposal service[6]. Do not dispose of it in the regular trash or down the drain.

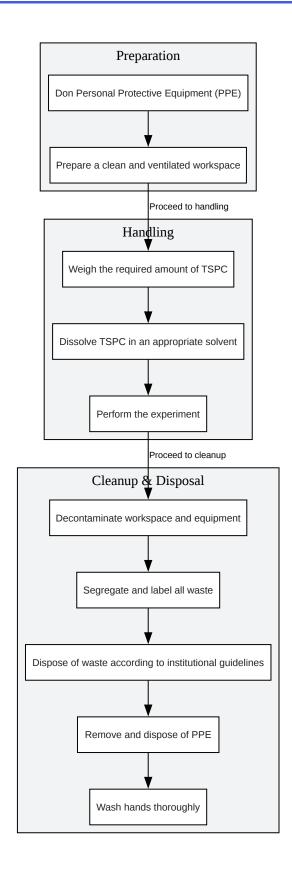


- Contaminated Materials: Any materials, such as gloves, paper towels, or containers that have come into contact with **TSPC**, should be considered chemical waste and disposed of accordingly[6][7].
- Empty Containers: The first rinse of an empty container that held **TSPC** should be collected and disposed of as hazardous waste. Subsequent rinses with water can typically be disposed of down the drain, but local regulations should be confirmed[6].

## **Experimental Workflow for Handling TSPC**

The following diagram outlines a general workflow for handling **TSPC** in a laboratory setting, from preparation to disposal.





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